

Application Notes and Protocols for 3-bromo-N-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 3-bromo-N-methylbenzenesulfonamide

Cat. No.: B131356

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **3-bromo-N-methylbenzenesulfonamide** (CAS No: 153435-79-1), a compound relevant in pharmaceutical research and development. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-bromo-N-methylbenzenesulfonamide** is presented in the table below. This data is essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C7H8BrNO2S
Molecular Weight	250.113 g/mol
Appearance	Solid[1]
Melting Point	62-66°C
Boiling Point	343.0 ± 44.0°C at 760 mmHg
Density	1.6 ± 0.1 g/cm ³
Flash Point	161.2 ± 28.4°C
Purity	≥98%[1][2]

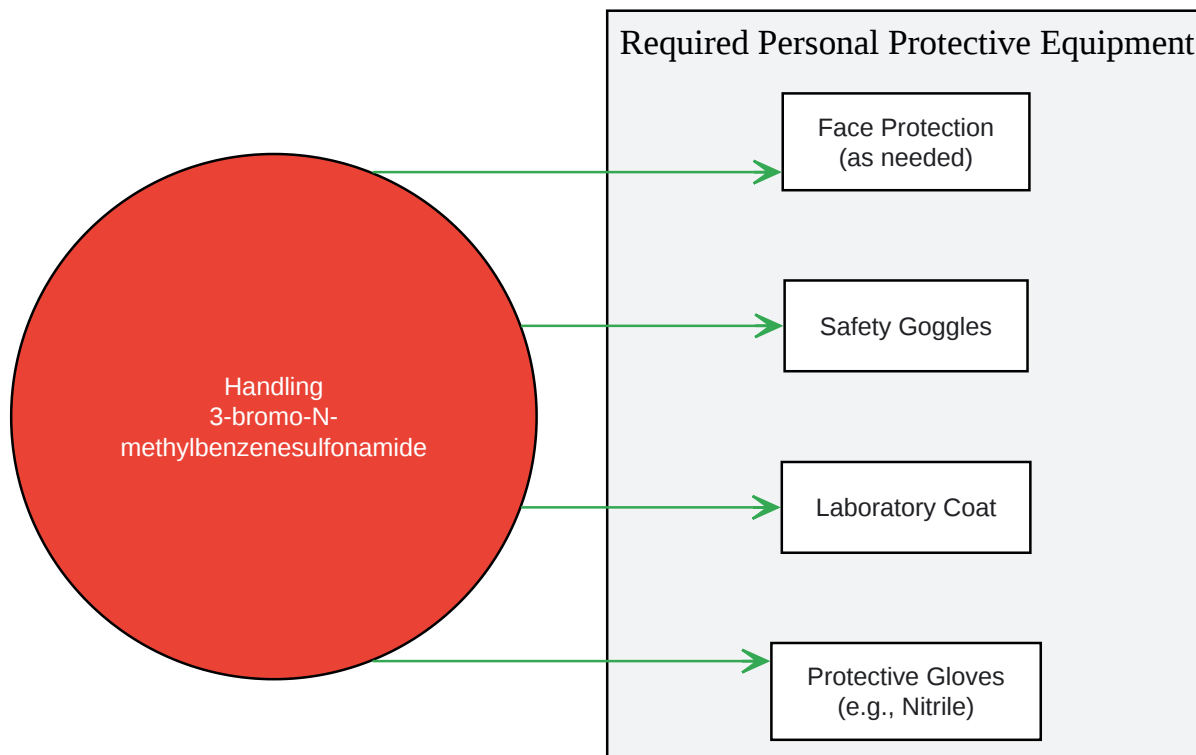
Hazard Identification and Safety Precautions

3-bromo-N-methylbenzenesulfonamide is classified as a hazardous chemical.[3] Key hazard statements include:

- Causes skin irritation (H315)[1][4]
- Causes serious eye irritation (H319)[1][4]
- May cause respiratory irritation (H335)[1][4]

The signal word for this chemical is "Warning".[1][3]

The following diagram illustrates the necessary personal protective equipment to be worn when handling this compound.



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Caption: Required PPE for handling **3-bromo-N-methylbenzenesulfonamide**.

Experimental Protocols

The following protocols outline the recommended procedures for handling and storing **3-bromo-N-methylbenzenesulfonamide** in a laboratory setting.

This protocol is designed to ensure the safe handling of the compound during routine experimental work.

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
 - Ensure that an eyewash station and safety shower are readily accessible.[5]
 - Don all required PPE as specified in the diagram above.

- Weighing and Dispensing:
 - Handle the solid compound carefully to avoid dust formation.[\[3\]](#)
 - Use appropriate tools (e.g., spatula, weighing paper) for transferring the solid.
 - Close the container tightly immediately after use.[\[3\]](#)
- Experimental Use:
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
 - Do not breathe dust, fumes, or vapors.[\[3\]](#)
 - Keep the compound away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Post-Experiment:
 - Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
 - Clean the work area and any contaminated equipment.
 - Contaminated clothing should be removed and washed before reuse.[\[3\]](#)
- Waste Disposal:
 - Dispose of waste material and empty containers in accordance with local, state, and federal regulations.[\[3\]](#) The material should be sent to an approved waste disposal plant.[\[3\]](#)

Proper storage is essential to maintain the stability and integrity of **3-bromo-N-methylbenzenesulfonamide**.

- Storage Conditions:
 - Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
 - Keep the container tightly closed to prevent moisture ingress.[\[3\]](#)[\[4\]](#)
 - The recommended storage temperature is ambient room temperature.[\[1\]](#)[\[2\]](#)

- Container:
 - Keep the compound in its original, properly labeled container.
- Incompatibilities:
 - Store away from strong oxidizing agents.[3]
- Security:
 - Store in a locked-up area to restrict access to authorized personnel only.[3]

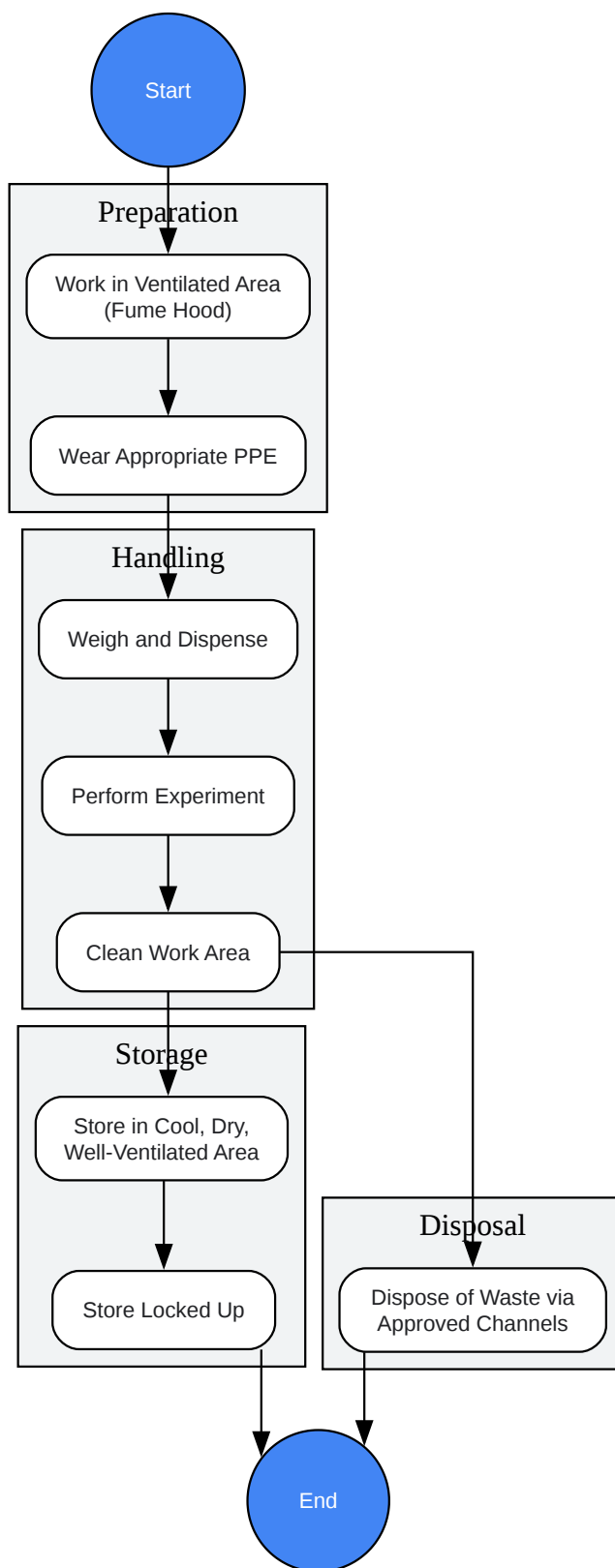
Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.
[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[3]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

Workflow and Logic Diagrams

The following diagrams illustrate the logical flow of handling and storage procedures, as well as the relationship between hazards and safety measures.



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Caption: Workflow for handling and storage of **3-bromo-N-methylbenzenesulfonamide**.

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